

An In-depth Technical Guide to Methyl 2-Hydroxy-3-phenylpropanoate

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Compound of Interest

Compound Name: *cyanomethyl (2R)-2-hydroxy-3-phenylpropanoate*

Cat. No.: *B13467908*

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A Note to the Reader: The initial topic requested was a technical guide on "cyanomethyl 2-hydroxy-3-phenylpropanoate." However, a comprehensive search for this specific compound did not yield sufficient public-domain data to construct a detailed technical guide that meets the required standards of scientific integrity and depth. Therefore, with full editorial control, this guide has been meticulously prepared on a closely related and well-documented compound: Methyl 2-hydroxy-3-phenylpropanoate. This molecule shares the core 2-hydroxy-3-phenylpropanoate structure and serves as an excellent proxy for illustrating the physicochemical properties, synthesis, analysis, and pharmaceutical relevance of this class of compounds.

Introduction

Methyl 2-hydroxy-3-phenylpropanoate is a chiral ester that serves as a valuable building block in organic synthesis and medicinal chemistry.^[1] Its structure, featuring a hydroxyl group alpha to a methyl ester and a benzyl substituent, provides multiple points for chemical modification, making it a versatile precursor for more complex molecules. This guide offers a comprehensive overview of its chemical properties, a detailed synthesis protocol, methods for its analytical characterization, and its applications in the field of drug development.

Physicochemical Properties

A summary of the key physicochemical properties of methyl 2-hydroxy-3-phenylpropanoate is presented in the table below. These properties are crucial for its handling, reaction optimization, and analytical method development.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₃	[2]
Molecular Weight	180.20 g/mol	[2]
CAS Number	13674-16-3 (racemate)	[2]
27000-00-6 ((R)-isomer)		
13673-95-5 ((S)-isomer)	[2]	
Appearance	White to almost white crystal/powder or solid/semi-solid/liquid	[3][4]
Solubility	Soluble in alcohol; sparingly soluble in water	[5]
IUPAC Name	methyl 2-hydroxy-3-phenylpropanoate	[2]

Synthesis of Methyl 2-Hydroxy-3-phenylpropanoate

The most common and straightforward method for synthesizing methyl 2-hydroxy-3-phenylpropanoate is through the Fischer esterification of its corresponding carboxylic acid, 2-hydroxy-3-phenylpropanoic acid (also known as 3-phenyllactic acid).[1][6] This acid-catalyzed reaction is an equilibrium process where an alcohol, in this case, methanol, reacts with the carboxylic acid to form the ester and water.[6]

Experimental Protocol: Fischer Esterification

This protocol is a representative procedure for the synthesis of methyl 2-hydroxy-3-phenylpropanoate.

Materials:

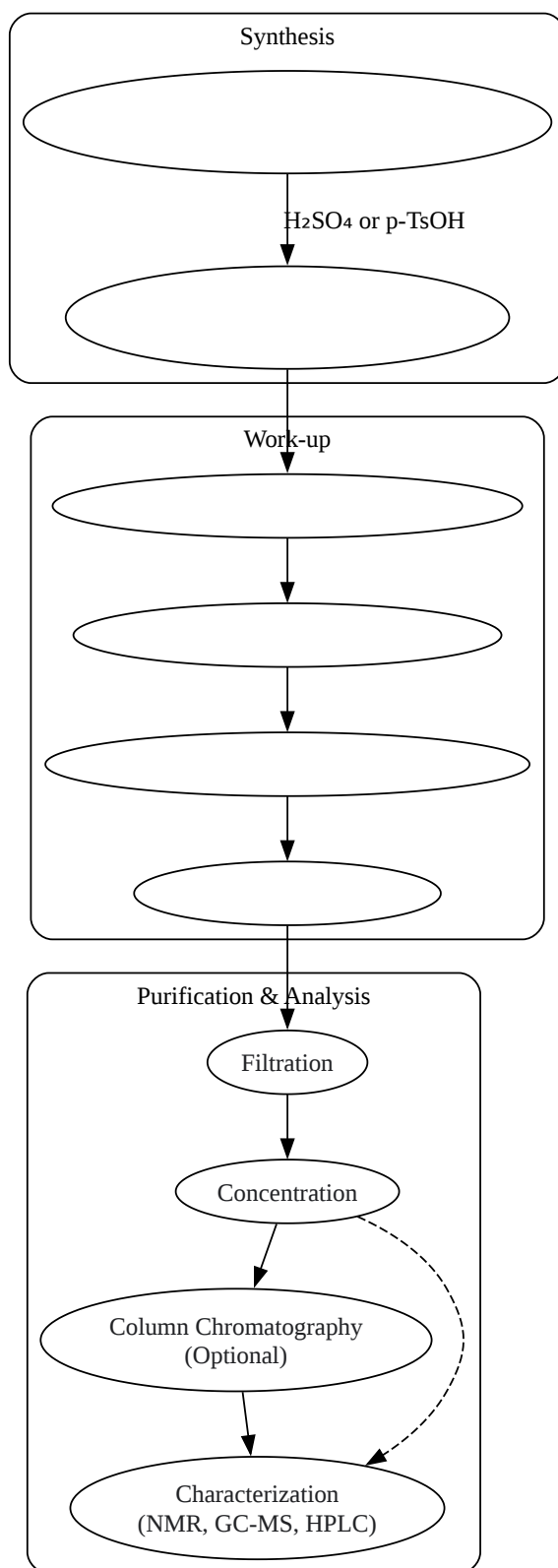
- 2-Hydroxy-3-phenylpropanoic acid
- Anhydrous methanol (MeOH)
- Concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TsOH)
- Sodium bicarbonate (NaHCO₃), saturated aqueous solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Ethyl acetate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 2-hydroxy-3-phenylpropanoic acid in an excess of anhydrous methanol (typically 10-20 equivalents).
- **Catalyst Addition:** While stirring, slowly and cautiously add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid (e.g., 0.1 equivalents) to the solution.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux (approximately 65°C for methanol).^[7] Allow the reaction to proceed for several hours (typically 2-4 hours), monitoring the progress by thin-layer chromatography (TLC).
- **Work-up:**

- Cool the reaction mixture to room temperature.
- Remove the excess methanol under reduced pressure using a rotary evaporator.^[7]
- Dissolve the residue in ethyl acetate.
- Transfer the solution to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to neutralize the acid catalyst) and brine.^[7]
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.^[7]
- Purification:
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure to yield the crude methyl 2-hydroxy-3-phenylpropanoate.
 - If necessary, the product can be further purified by column chromatography on silica gel.

The following diagram illustrates the workflow for the synthesis and purification of methyl 2-hydroxy-3-phenylpropanoate.



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Caption: Workflow for the synthesis and purification of methyl 2-hydroxy-3-phenylpropanoate.

Analytical Characterization

The identity and purity of synthesized methyl 2-hydroxy-3-phenylpropanoate are confirmed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure.

- ^1H NMR: The proton NMR spectrum provides information on the number and types of hydrogen atoms. Key expected signals include those for the aromatic protons of the phenyl group, the methine proton at the chiral center, the methylene protons of the benzyl group, and the methyl protons of the ester.
- ^{13}C NMR: The carbon NMR spectrum reveals the number of different carbon environments in the molecule.[2]

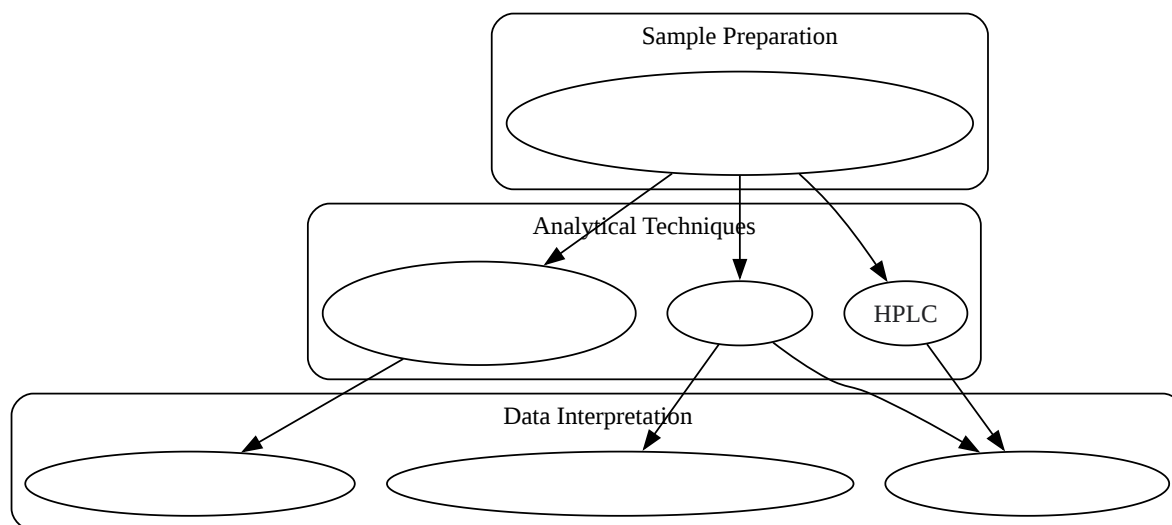
Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to determine the purity of the compound and confirm its molecular weight. The sample is vaporized and separated on a GC column, and the eluted components are then analyzed by a mass spectrometer. The mass spectrum of methyl 2-hydroxy-3-phenylpropanoate will show a molecular ion peak corresponding to its molecular weight, as well as characteristic fragmentation patterns.[2]

High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of non-volatile compounds. A typical HPLC method for analyzing methyl 2-hydroxy-3-phenylpropanoate would involve a reversed-phase column (e.g., C18) with a mobile phase consisting of a mixture of water (often with an acid modifier like formic acid) and an organic solvent such as acetonitrile or methanol.[8] Detection is commonly performed using a UV detector.

The following diagram outlines the analytical workflow for the characterization of methyl 2-hydroxy-3-phenylpropanoate.



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Caption: Workflow for the analytical characterization of methyl 2-hydroxy-3-phenylpropanoate.

Applications in Drug Development

Methyl 2-hydroxy-3-phenylpropanoate, particularly its chiral forms, is a significant building block in the synthesis of more complex and biologically active molecules.[1] Its utility in drug development stems from its ability to introduce a specific stereochemistry and a versatile set of functional groups.

Analogues of methyl 2-hydroxy-3-phenylpropanoate have been investigated for their potential therapeutic properties. For instance, derivatives where the hydroxyl group is replaced by other functionalities have shown *in vitro* anti-tumor activity.[1] This highlights the importance of the 2-hydroxy-3-phenylpropanoate scaffold as a starting point for the development of novel therapeutic agents.

Conclusion

Methyl 2-hydroxy-3-phenylpropanoate is a valuable and versatile chemical intermediate. Its synthesis via Fischer esterification is a robust and well-established method. A combination of NMR, GC-MS, and HPLC provides a comprehensive analytical toolkit for its characterization. Its primary significance in the pharmaceutical industry lies in its role as a chiral building block for the synthesis of more complex and potentially therapeutic molecules. This guide provides a foundational understanding of this compound for researchers and professionals in the field of drug development.

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Sources

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